

# An In-depth Technical Guide to Tolyltriazole Sodium Salt (CAS 64665-57-2)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tolyltriazole Sodium Salt

Cat. No.: B1324519

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Tolyltriazole sodium salt (CAS No. 64665-57-2), a sodium salt of methyl-1H-benzotriazole, is a prominent chemical compound primarily utilized for its exceptional corrosion-inhibiting properties.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of its chemical and physical characteristics, synthesis protocols, mechanism of action as a corrosion inhibitor, and its toxicological profile, tailored for a scientific audience. The information is presented to facilitate further research and application development.

## Chemical and Physical Properties

Tolyltriazole sodium salt is typically supplied as a 45-55% aqueous solution, which is a clear yellow to amber liquid.<sup>[1][3]</sup> The properties of the neat compound and its common aqueous solution are summarized below.

### Table 1: General and Physical Properties

Property	Value	Reference(s)
Chemical Formula	C <sub>7</sub> H <sub>6</sub> N <sub>3</sub> Na	[4]
Molecular Weight	155.13 g/mol	[4]
Appearance	Amber transparent liquid (as a 50% solution)	[4]
Melting Point	-10 °C	[5]
Boiling Point	108 °C	[5]
Density	1.323 g/cm <sup>3</sup> at 20°C	[5]
Vapor Pressure	0.001 Pa at 25°C	[5]
Water Solubility	664 g/L at 20°C	[5]
pKa	8.85 at 20°C	[5]

## Synthesis of Tolyltriazole Sodium Salt

The industrial synthesis of tolyltriazole sodium salt is a straightforward process primarily involving the neutralization of tolyltriazole with sodium hydroxide.[2]

## Experimental Protocol: Laboratory Scale Synthesis

This protocol is based on common industrial synthesis methods.

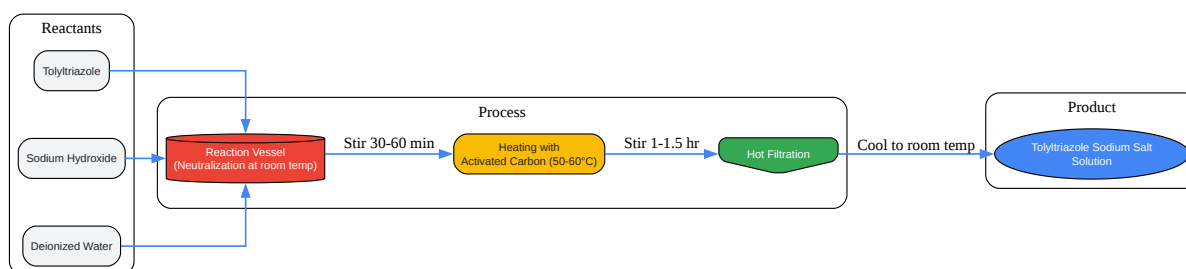
### Materials:

- Tolyltriazole (a mixture of 4-methyl-1H-benzotriazole and 5-methyl-1H-benzotriazole)
- Sodium hydroxide (NaOH)
- Deionized water
- Activated carbon

### Procedure:

- In a reaction vessel equipped with a stirrer, charge deionized water followed by tolyltriazole.
- While stirring at room temperature, gradually add a concentrated solution of sodium hydroxide. The addition should be controlled to manage the exothermic reaction.
- Continue stirring the mixture for 30 to 60 minutes to ensure the neutralization reaction is complete.
- For decolorization, add a small amount of activated carbon to the solution.
- Heat the mixture to 50-60°C and maintain this temperature for approximately 1-1.5 hours with continuous stirring to facilitate decolorization.
- Filter the hot solution to remove the activated carbon and any other solid impurities.
- Cool the filtrate to room temperature to obtain the final tolyltriazole sodium salt solution.

## Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

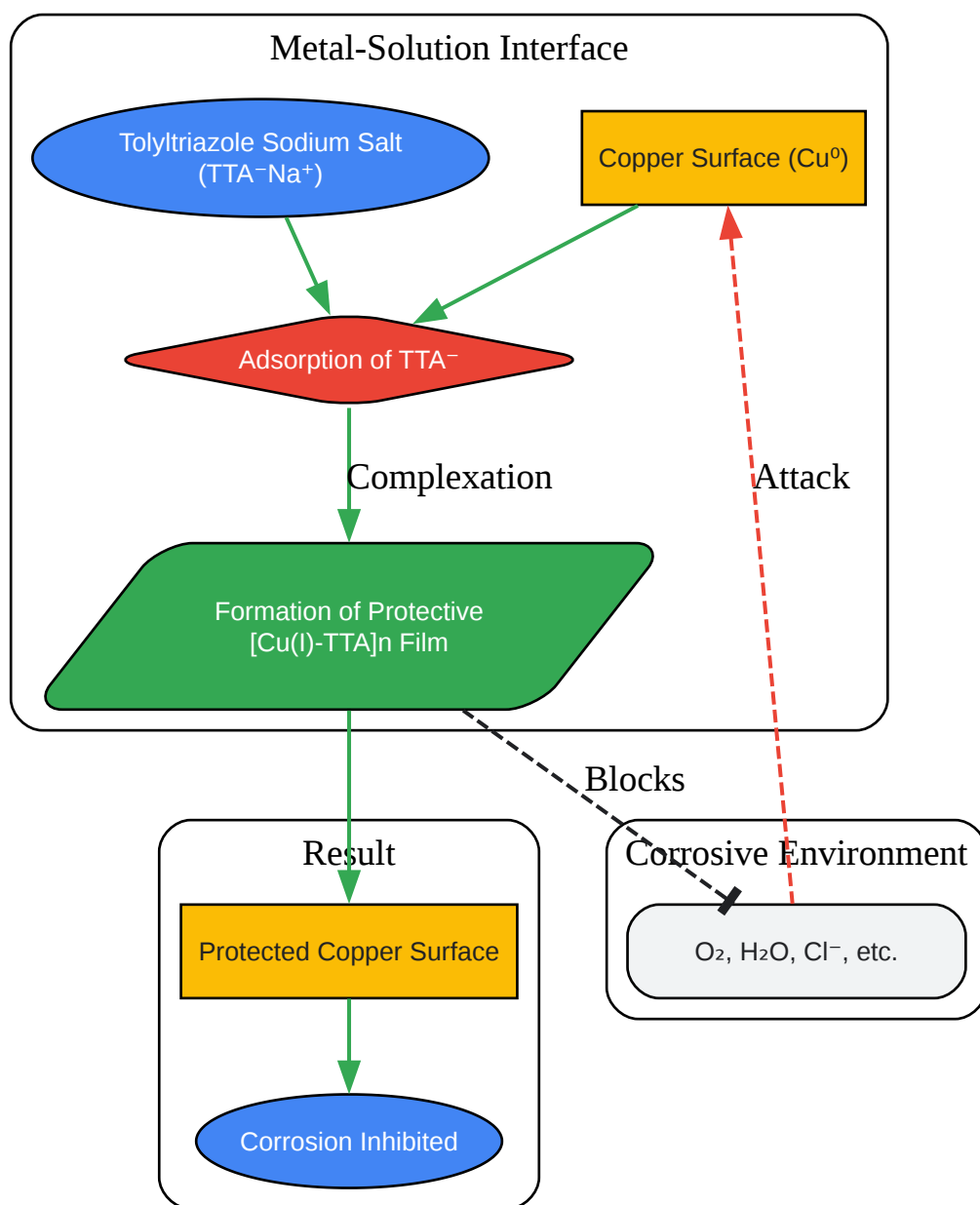
Caption: Workflow for the synthesis of Tolyltriazole Sodium Salt.

## Mechanism of Action: Corrosion Inhibition

Tolyltriazole sodium salt is a film-forming corrosion inhibitor, particularly effective for copper and its alloys.<sup>[2]</sup> It also offers protection for other metals such as steel, cast iron, cadmium, and nickel.<sup>[6]</sup> The primary mechanism involves the formation of a protective, passive film on the metal surface.<sup>[2]</sup>

The tolyltriazole anion adsorbs onto the metal surface, forming a durable, polymeric complex with the metal ions (e.g., Cu(I)). This thin, uniform film acts as a physical barrier, isolating the metal from corrosive agents in the environment, such as oxygen, water, and aggressive ions.<sup>[1]</sup>  
<sup>[4]</sup>

## Corrosion Inhibition Pathway Diagram



[Click to download full resolution via product page](#)

Caption: Mechanism of corrosion inhibition by Tolyltriazole Sodium Salt.

## Experimental Protocol: Evaluation of Corrosion Inhibition

The effectiveness of tolyltriazole sodium salt as a corrosion inhibitor can be quantified using electrochemical techniques.

**Equipment:**

- Potentiostat/Galvanostat with frequency response analysis capability
- Three-electrode electrochemical cell (working electrode: copper or alloy sample; reference electrode: Saturated Calomel Electrode (SCE) or Ag/AgCl; counter electrode: platinum or graphite)
- Corrosive medium (e.g., 3.5% NaCl solution)

**Procedure:**

- Preparation: Polish the working electrode to a mirror finish, degrease with a suitable solvent (e.g., acetone), rinse with deionized water, and dry.
- Open Circuit Potential (OCP): Immerse the electrodes in the corrosive medium (with and without the inhibitor) and record the OCP until a stable potential is reached (typically 30-60 minutes).
- Electrochemical Impedance Spectroscopy (EIS): At the stable OCP, apply a small amplitude AC signal (e.g., 10 mV) over a frequency range (e.g., 100 kHz to 10 mHz). The data is plotted as Nyquist and Bode plots to determine the polarization resistance ( $R_p$ ), which is inversely proportional to the corrosion rate.
- Potentiodynamic Polarization: Scan the potential from a cathodic value to an anodic value relative to the OCP (e.g., -250 mV to +250 mV vs. OCP) at a slow scan rate (e.g., 0.5-1 mV/s).
- Analysis: From the polarization curve, determine the corrosion potential ( $E_{corr}$ ) and corrosion current density ( $i_{corr}$ ) by Tafel extrapolation. The inhibition efficiency (IE%) can be calculated using the following formula:  $IE\% = [(i_{corr}(\text{uninhibited}) - i_{corr}(\text{inhibited})) / i_{corr}(\text{uninhibited})] \times 100$

## Toxicological Profile and Biological Interactions

The toxicological effects of tolyltriazole sodium salt are primarily characterized by direct corrosive and irritant actions rather than interactions with specific biological signaling pathways.

## Acute Toxicity and Irritation

Tolyltriazole sodium salt is harmful if swallowed and causes severe skin burns and eye damage.[7] Inhalation of mists may cause corrosive damage to the upper respiratory tract and lungs.

**Table 2: Acute Toxicity Data**

Endpoint	Value	Species	Route	Reference(s)
LD <sub>50</sub>	640 mg/kg	Rat	Oral	[1]
Irritation	Severe skin and eye irritant	N/A	Dermal, Ocular	[3]

## Cellular and Molecular Toxicology

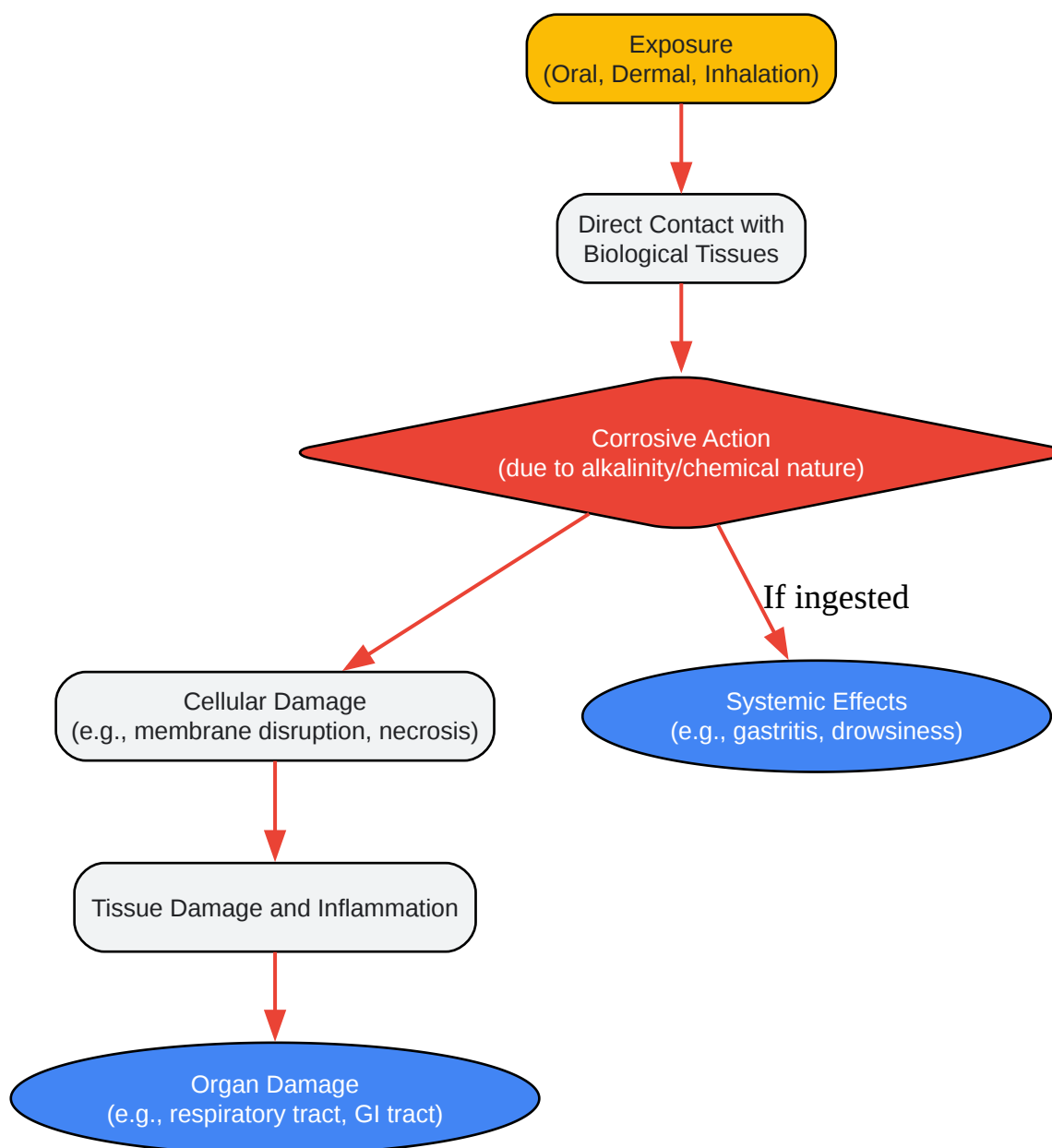
As an industrial chemical, the specific molecular signaling pathways of tolyltriazole sodium salt have not been extensively studied in the same manner as pharmaceuticals. The observed toxicity is largely attributed to its corrosive properties, leading to direct cellular damage upon contact. There is no substantial evidence to suggest that it targets specific enzymatic or receptor-mediated signaling pathways as its primary mode of toxic action. Its biological interactions are more broadly related to its ability to chelate metal ions, which could potentially disrupt biological processes dependent on these ions.[1]

## Ecotoxicology

Tolyltriazole and its sodium salt are recognized as environmental contaminants due to their partial removal during wastewater treatment and low biodegradability.[8] They are considered toxic to aquatic life with long-lasting effects.[7]

## Toxicological Pathway Overview

Given the nature of its toxicity, a "signaling pathway" diagram in the traditional sense is not applicable. Instead, a logical flow diagram illustrating the progression from exposure to toxic effect is more appropriate.



[Click to download full resolution via product page](#)

Caption: Logical flow of toxic effects of Tolyltriazole Sodium Salt.

## Conclusion

Tolyltriazole sodium salt is a highly effective corrosion inhibitor with well-understood mechanisms of action based on surface film formation. Its synthesis is a mature and efficient process. While it possesses a hazardous profile, primarily as a corrosive and irritant, these risks can be managed with appropriate industrial hygiene and safety protocols. For



researchers, the compound presents opportunities for the development of enhanced corrosion protection systems and for further investigation into its environmental fate and potential for biodegradation.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy Tolytriazole Sodium Salt | 64665-57-2 [smolecule.com]
- 2. Tolytriazole Sodium Salt Supplier|CAS 64665-57-2 [benchchem.com]
- 3. Sodium tolyltriazole - Hazardous Agents | Haz-Map [haz-map.com]
- 4. Tolyltriazole Sodium Salt, TTA·Na - IRO Water Treatment [irowater.com]
- 5. Sodium tolyltriazole | C7H6N3Na | CID 23687327 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Tolyltriazole 50 % sodium salt solution (TTA50) | CAS 64665-57-2 | Connect Chemicals [connectchemicals.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. Benzotriazole and tolyltriazole as aquatic contaminants. 1. Input and occurrence in rivers and lakes - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Tolyltriazole Sodium Salt (CAS 64665-57-2)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1324519#tolyltriazole-sodium-salt-cas-number-64665-57-2-research]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)